

Methyl 4-Bromocrotonate: A Comprehensive Technical Guide to Safety and Handling

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For Researchers, Scientists, and Drug Development Professionals

Methyl 4-bromocrotonate is a valuable synthetic intermediate in organic chemistry, particularly in the synthesis of pharmaceutical compounds, including irreversible inhibitors of EGFR and HER-2 tyrosine kinases for potential antitumor applications. However, its utility is matched by its significant hazardous properties, necessitating stringent safety protocols and handling procedures. This technical guide provides an in-depth overview of the safety and handling of **methyl 4-bromocrotonate** to ensure the well-being of laboratory personnel and the integrity of research.

Chemical and Physical Properties

Methyl 4-bromocrotonate is a combustible, corrosive liquid that is a lachrymator, meaning it can cause tearing.[1][2] It is recognized as a hazardous substance and requires careful handling in a controlled laboratory environment.



Property	Value	Reference
Chemical Formula	C ₅ H ₇ BrO ₂	[3]
Molecular Weight	179.01 g/mol	[3]
Appearance	Clear to yellow or colorless to brown liquid	[4][5]
Boiling Point	83 - 85 °C / 181.4 - 185 °F	[4]
Flash Point	91 °C / 195.8 °F	[4]
Density	1.522 g/mL at 25 °C	[6]
Solubility	Soluble in organic solvents such as dichloromethane, chloroform, and ethanol.	[7]
Stability	Stable under recommended storage conditions. May decompose when exposed to light or heat.	[7][8]
Synonyms	Methyl 4-bromo-2-butenoate, 4-Bromo-2-butenoic acid methyl ester, Methyl gamma- bromocrotonate	[2][9]

Hazard Identification and Classification

Methyl 4-bromocrotonate is classified as a hazardous chemical. The primary hazards are its corrosive nature, causing severe skin burns and eye damage, and its potential to cause respiratory irritation.[8] It is also harmful if swallowed or in contact with the skin and is a combustible liquid.[2]

GHS Hazard Statements:

- H314: Causes severe skin burns and eye damage[5]
- H318: Causes serious eye damage[3]



H335: May cause respiratory irritation[3]

H227: Combustible liquid[5]

Signal Word: Danger[4]

Toxicity Data

While the toxicological properties of **methyl 4-bromocrotonate** have not been fully investigated, Acute Toxicity Estimates (ATE) are available.[8] It is important to note that no specific occupational exposure limits (PEL, TLV) have been established for this compound.

Exposure Route	Acute Toxicity Estimate (ATE)
Oral	300 - 2000 mg/kg (Category 4)
Dermal	1000 - 2000 mg/kg (Category 4)
Inhalation (Vapor)	10 - 20 mg/l (Category 4)

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risks associated with **methyl 4-bromocrotonate**.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[4]
- Avoid all personal contact, including inhalation of vapors or mists.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.[3]
- Keep away from heat, sparks, open flames, and other ignition sources.[4]
- Do not eat, drink, or smoke when using this product.[4]
- Wash hands thoroughly after handling.[4]



Storage:

- Store in a cool, dry, and well-ventilated area.[3]
- Keep containers tightly closed.[3]
- Refrigerated storage (2-8°C) is recommended to maintain product quality.[4][6]
- Store away from incompatible materials such as acids, bases, reducing agents, and strong oxidizing agents.[8]
- Use polyethylene or polypropylene containers for storage.[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential when working with **methyl 4-bromocrotonate**.

PPE	Specification
Eye/Face Protection	Safety goggles or a face shield (European standard - EN 166).
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves before use.
Skin and Body Protection	Lab coat, long pants, and closed-toe shoes. Wear appropriate protective gloves and clothing to prevent skin exposure.
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency involving **methyl 4-bromocrotonate**.

First Aid Measures:



- Eye Contact: Immediately flush with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.[8]
- Skin Contact: Immediately wash off with plenty of water for at least 15 minutes. Remove and wash contaminated clothing before reuse. Seek immediate medical attention.[8]
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting. Clean mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use CO₂, dry chemical, dry sand, or alcohol-resistant foam.[8] Water mist may be used to cool closed containers.[8]
- Specific Hazards: Thermal decomposition can release irritating gases and vapors, including carbon monoxide, carbon dioxide, and hydrogen bromide.[8] Containers may explode when heated.[8]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[8]

Spill Response:

- Minor Spills:
 - Ensure adequate ventilation.
 - Wear appropriate PPE.
 - Absorb the spill with inert material (e.g., sand, vermiculite).
 - Collect the absorbed material into a suitable, closed container for disposal.
 - Clean the spill area with soap and water.



- · Major Spills:
 - Evacuate personnel to a safe area.
 - Keep people away from and upwind of the spill.
 - Remove all sources of ignition.
 - Prevent the spill from entering drains or waterways.
 - Contact emergency services and the appropriate environmental health and safety office.

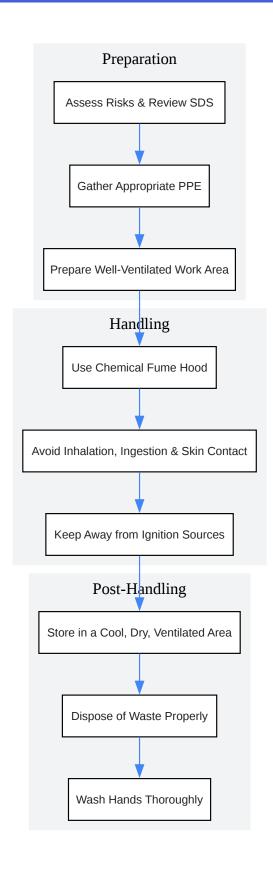
Disposal Considerations

Dispose of **methyl 4-bromocrotonate** and contaminated materials in accordance with local, state, and federal regulations. This combustible material may be burned in a chemical incinerator equipped with an afterburner and scrubber.[3] Do not empty into drains.[8]

Visual Guides

To further aid in the safe handling of **methyl 4-bromocrotonate**, the following diagrams illustrate key safety workflows and the chemical's structure.

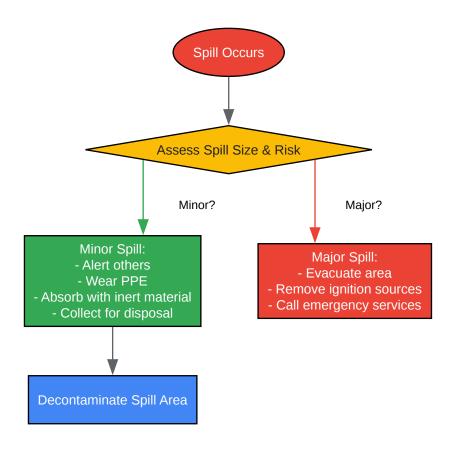




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Caption: General workflow for safely handling methyl 4-bromocrotonate.





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Caption: Decision-making flowchart for responding to a methyl 4-bromocrotonate spill.

Caption: Chemical structure of **methyl 4-bromocrotonate**.

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